

Didecyl Carbonate Derivatives as Surfactants in Research Applications: Application Notes and Protocols

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Compound of Interest

Compound Name: *Didecyl carbonate*

Cat. No.: *B15487549*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides detailed application notes and protocols for the use of didecyl dimethyl ammonium carbonate and didecyl dimethyl ammonium bicarbonate (referred to collectively as DDACB) as cationic surfactants in various research applications. DDACB's amphiphilic nature, with two ten-carbon alkyl chains providing hydrophobicity and a charged quaternary ammonium group providing hydrophilicity, allows it to effectively reduce surface tension and form micelles in aqueous solutions. These properties make it a versatile tool in fields ranging from materials science to drug delivery.

DDACB is recognized for its strong biocidal activity, which stems from its ability to disrupt microbial cell membranes.^[1] The positively charged nitrogen atom interacts with negatively charged components of the cell membrane, such as phospholipids and proteins, leading to a loss of structural integrity and increased permeability.^[1] Beyond its antimicrobial properties, DDACB also functions as a corrosion inhibitor and a wood preservative.^{[1][2]}

Physicochemical Properties and Surfactant Behavior

While specific quantitative data for **didecyl carbonate** is not readily available, the properties of the closely related didecyl dimethyl ammonium chloride (DDAC) provide valuable insights into its expected behavior as a surfactant. The carbonate/bicarbonate anion is not expected to dramatically alter the fundamental surfactant properties driven by the didecyl dimethyl ammonium cation.

Table 1: Physicochemical and Surfactant Properties of Didecyl Dimethyl Ammonium Cation (from DDAC data)

Property	Value	Source
Molecular Formula (Cation)	C22H48N+	[3]
Molecular Weight (DDAC)	362.08 g/mol	[3]
Critical Micelle Concentration (CMC)	$\sim 1.42 \times 10^{-3}$ M	[4]
Form	Liquid	[5]
Solubility	Soluble in water and ethanol	[3]

Applications in Research

Antimicrobial Research and Formulation Development

DDACB is a potent biocide with a broad spectrum of activity against bacteria, fungi, and viruses.[6] Its mechanism of action involves the disruption of the cell membrane, leading to the leakage of intracellular components.[1] This makes it a valuable tool for studying antimicrobial resistance, developing new disinfectant formulations, and as a preservative in various research reagents.

Experimental Protocol: Determination of Minimum Inhibitory Concentration (MIC) of DDACB against *Staphylococcus aureus*

Objective: To determine the lowest concentration of DDACB that inhibits the visible growth of *S. aureus*.

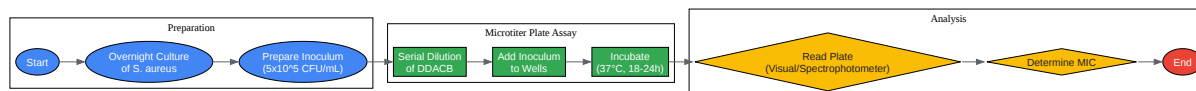
Materials:

- Didecyl dimethyl ammonium carbonate/bicarbonate (DDACB) stock solution (1% w/v in sterile deionized water)
- *Staphylococcus aureus* (e.g., ATCC 29213)
- Mueller-Hinton Broth (MHB)
- Sterile 96-well microtiter plates
- Spectrophotometer (600 nm)
- Incubator (37°C)

Procedure:

- Prepare Bacterial Inoculum: Culture *S. aureus* in MHB overnight at 37°C. Dilute the overnight culture in fresh MHB to achieve a final concentration of approximately 5×10^5 CFU/mL.
- Serial Dilutions: In a 96-well plate, add 100 µL of MHB to wells 2 through 12. Add 200 µL of the DDACB stock solution to well 1.
- Perform a 2-fold serial dilution by transferring 100 µL from well 1 to well 2, mixing, and then transferring 100 µL from well 2 to well 3, and so on, until well 10. Discard 100 µL from well 10.
- Well 11 will serve as a positive control (bacteria, no DDACB), and well 12 will be a negative control (broth only).
- Inoculation: Add 100 µL of the prepared bacterial inoculum to wells 1 through 11.
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- Data Analysis: The MIC is the lowest concentration of DDACB at which no visible growth of bacteria is observed. This can be determined by visual inspection or by measuring the optical density at 600 nm.

Workflow for MIC Determination



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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC).

Corrosion Inhibition Studies

DDACB can form a protective film on metal surfaces, thereby inhibiting corrosion.^[1] This property is particularly relevant in industrial water systems and for protecting metal components in research instrumentation.

Experimental Protocol: Gravimetric Evaluation of Corrosion Inhibition by DDACB on Mild Steel

Objective: To quantify the corrosion inhibition efficiency of DDACB on mild steel in an acidic environment.

Materials:

- Mild steel coupons (e.g., 2 cm x 2 cm x 0.1 cm)
- 1 M Hydrochloric acid (HCl) solution
- DDACB solutions of varying concentrations (e.g., 50, 100, 200, 500 ppm in 1 M HCl)
- Acetone
- Desiccator
- Analytical balance

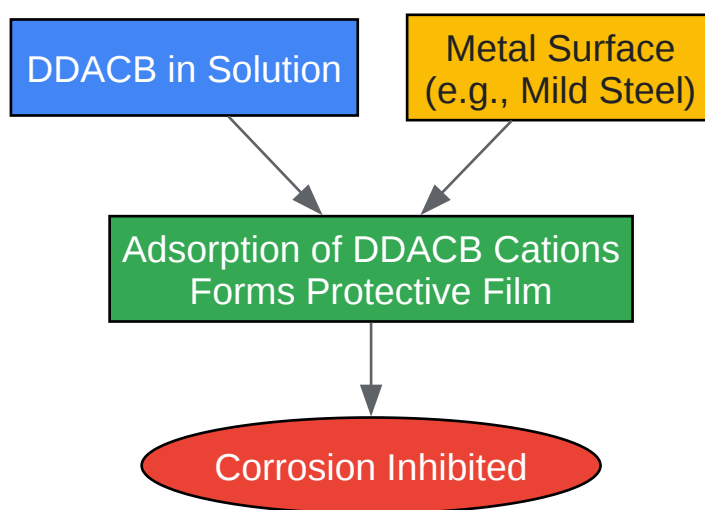
Procedure:

- **Coupon Preparation:** Polish the mild steel coupons with different grades of emery paper, degrease with acetone, wash with deionized water, dry, and store in a desiccator.
- **Initial Weight:** Accurately weigh each coupon and record the initial weight (W_{initial}).
- **Immersion:** Immerse one coupon in 100 mL of 1 M HCl (blank) and one coupon in each of the DDACB solutions of varying concentrations.
- **Exposure:** Leave the coupons immersed for a specified period (e.g., 6 hours) at room temperature.
- **Cleaning:** After the immersion period, remove the coupons, wash with deionized water, scrub with a soft brush to remove corrosion products, rinse with acetone, and dry.
- **Final Weight:** Weigh each coupon and record the final weight (W_{final}).
- **Calculations:**
 - **Corrosion Rate (CR) in g/cm²/h:** $CR = (W_{\text{initial}} - W_{\text{final}}) / (A * t)$, where A is the surface area of the coupon in cm² and t is the immersion time in hours.
 - **Inhibition Efficiency (%IE):** $\%IE = [(CR_{\text{blank}} - CR_{\text{inhibitor}}) / CR_{\text{blank}}] * 100$, where CR_blank is the corrosion rate in the absence of DDACB and CR_inhibitor is the corrosion rate in the presence of DDACB.

Table 2: Example Data for Corrosion Inhibition by DDACB on Mild Steel in 1 M HCl

DDACB Concentration (ppm)	Weight Loss (g)	Corrosion Rate (g/cm ² /h)	Inhibition Efficiency (%)
0 (Blank)	0.0520	1.08×10^{-3}	-
50	0.0215	4.48×10^{-4}	58.5
100	0.0103	2.15×10^{-4}	80.1
200	0.0051	1.06×10^{-4}	90.2
500	0.0028	5.83×10^{-5}	94.6

Logical Relationship of Corrosion Inhibition



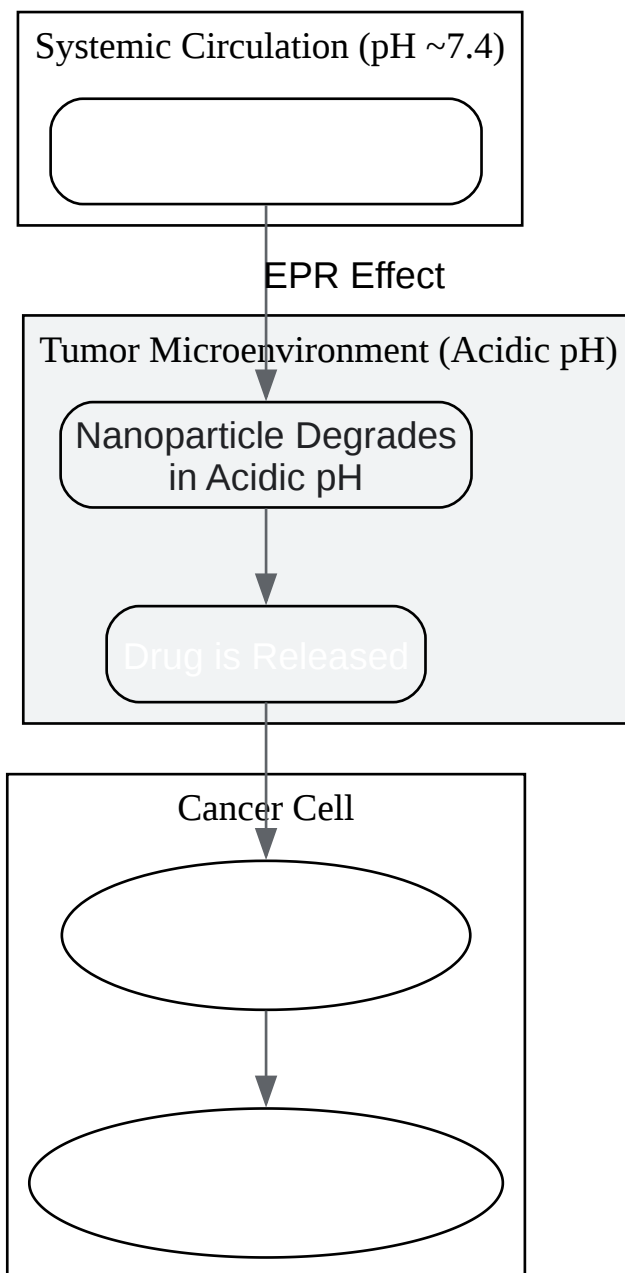
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Caption: Mechanism of corrosion inhibition by DDACB.

Nanoparticle Synthesis and Drug Delivery Research

While direct use of **didecyl carbonate** in drug delivery is not extensively documented, carbonate-based nanoparticles (e.g., calcium carbonate) are being explored as pH-sensitive drug delivery systems.[7][8][9] The surfactant properties of DDACB could potentially be leveraged in the synthesis of such nanoparticles, for instance, in microemulsion-based methods to control particle size and stability.

Conceptual Signaling Pathway for pH-Responsive Drug Release from a Carbonate-Based Nanoparticle



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Caption: pH-responsive drug release from a carbonate nanoparticle.

Safety Precautions

Didecyl dimethyl ammonium carbonate is classified as a Toxicity Category I agent for primary dermal irritation and Category II for acute oral toxicity in rats.[10] It is crucial to handle this compound with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of aerosols and direct contact with skin and eyes.[2] Dispose of waste according to institutional and local regulations.

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References

- 1. Didecyl dimethyl ammonium carbonate | 148788-55-0 | Benchchem [benchchem.com]
- 2. woodpreservation.ca [woodpreservation.ca]
- 3. Didecyl dimethyl ammonium Chloride, DDAC - Green-Mountain Chem [green-mountainchem.com]
- 4. researchgate.net [researchgate.net]
- 5. Didecyl dimethyl ammonium carbonate | C45H96N2O3 | CID 11513226 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. nbino.com [nbino.com]
- 7. Recent Developments in CaCO₃ Nano-Drug Delivery Systems: Advancing Biomedicine in Tumor Diagnosis and Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 8. CaCO₃ nanoplatfrom for cancer treatment: drug delivery and combination therapy - Nanoscale (RSC Publishing) [pubs.rsc.org]
- 9. mdpi.com [mdpi.com]
- 10. downloads.regulations.gov [downloads.regulations.gov]
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